

An In-depth Technical Guide to Epoxy-Based Negative Photoresists

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Compound of Interest

Compound Name: SU-8000
CAS No.: 2126-63-8
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This guide provides a comprehensive overview of the core features of epoxy-based negative photoresists, with a primary focus on the widely utilized SU-8 series. Tailored for researchers, scientists, and professionals in drug development, this document delves into the material properties, chemical mechanisms, and fabrication protocols that make these photoresists indispensable for microfabrication, particularly in the creation of high-aspect-ratio structures.

Introduction to Epoxy-Based Negative Photoresists

Epoxy-based negative photoresists are a class of photopolymers that become insoluble in a developer solution after exposure to ultraviolet (UV) radiation.[1][2] The most prominent member of this family is SU-8, a glycidyl-ether-bisphenol-A novolac epoxy resin.[3] The name "SU-8" is derived from the eight epoxy groups per molecule on average, which are key to its high degree of cross-linking and subsequent stability.[1]

These photoresists are favored for applications demanding thick, structurally robust microstructures with high aspect ratios.[2] Their exceptional chemical and thermal stability, along with excellent mechanical properties, make them suitable for creating permanent

features in microfluidic devices, microelectromechanical systems (MEMS), and as molds for electroplating.[3]

Core Features and Properties

The unique characteristics of epoxy-based negative photoresists stem from their chemical composition and the cross-linking mechanism initiated by photolithography.

Chemical Composition

A typical epoxy-based negative photoresist formulation consists of three main components:

- **Epoxy Resin:** The foundational polymer, commonly a Bisphenol A Novolac epoxy, provides the structural backbone of the photoresist.[2]
- **Photoacid Generator (PAG):** A compound that generates a strong acid upon exposure to UV radiation. This acid acts as a catalyst for the cross-linking reaction. Triarylsulfonium salts are frequently used as PAGs.[3]
- **Solvent:** The resin and PAG are dissolved in an organic solvent to create a solution with a specific viscosity for spin coating. Common solvents include gamma-butyrolactone (GBL) and cyclopentanone.[2]

High Aspect Ratio and Resolution

One of the most significant advantages of epoxy-based photoresists like SU-8 is their ability to produce structures with high aspect ratios (the ratio of height to width). This is largely due to their high optical transparency in the near-UV range (typically above 360 nm), which allows for deep and uniform exposure through thick resist layers.[4] Aspect ratios exceeding 20:1 have been achieved with standard contact lithography.[1]

Mechanical, Thermal, and Chemical Stability

Once cross-linked, these photoresists exhibit exceptional stability:

- **Mechanical Robustness:** The high degree of cross-linking results in a rigid and durable material with a high Young's modulus.[3]

- **Thermal Stability:** Cured epoxy photoresists can withstand high temperatures, with glass transition temperatures often exceeding 200°C.[3]
- **Chemical Resistance:** They are highly resistant to a wide range of chemicals, including many acids, bases, and solvents, making them suitable for harsh operating environments.[4]

Quantitative Data Summary

The following tables summarize key quantitative properties of popular SU-8 formulations.

Table 1: Mechanical and Thermal Properties of SU-8 Formulations

Property	SU-8 2000 Series	SU-8 3000 Series
Young's Modulus (GPa)	~4.0 - 5.0	~4.0 - 5.0
Tensile Strength (MPa)	~40 - 60	~40 - 60
Glass Transition Temp. (°C)	> 200	> 200
Thermal Stability (°C)	~315 (5% weight loss)	~315 (5% weight loss)
Coefficient of Thermal Expansion (ppm/°C)	~52	~52

Table 2: Electrical and Optical Properties of SU-8 Formulations

Property	SU-8 2000 Series	SU-8 3000 Series
Dielectric Constant (@ 1 GHz)	~3.2	~3.2
Volume Resistivity ($\Omega\cdot\text{cm}$)	> 10^{16}	> 10^{16}
Refractive Index (@ 633 nm)	~1.59	~1.59
Optical Transparency	High above 360 nm	High above 360 nm

Table 3: Chemical Resistance of Cured SU-8

Chemical	Resistance
Acids	
Acetic Acid (Glacial)	Excellent
Hydrochloric Acid (37%)	Excellent
Nitric Acid (70%)	Good
Sulfuric Acid (98%)	Good
Bases	
Ammonium Hydroxide (28%)	Excellent
Potassium Hydroxide (45%)	Excellent
Sodium Hydroxide (50%)	Excellent
Solvents	
Acetone	Fair (can cause swelling)
Ethanol	Excellent
Isopropanol	Excellent
Toluene	Good
Xylene	Good

Disclaimer: Chemical resistance can be affected by factors such as temperature, exposure duration, and the specific formulation and curing process of the photoresist. It is recommended to perform specific tests for critical applications.

Experimental Protocols

Detailed methodologies are crucial for achieving reproducible and high-quality microstructures. Below are representative protocols for common applications.

Protocol for Fabricating High-Aspect-Ratio Microstructures

This protocol outlines the steps for creating tall, vertical micro-pillars using SU-8.

- Substrate Preparation:
 - Begin with a clean silicon wafer.
 - Perform a dehydration bake at 200°C for 10 minutes to remove any moisture.
 - (Optional) Apply an adhesion promoter like OmniCoat for enhanced adhesion, especially for very thick films.
- Spin Coating:
 - Select the appropriate SU-8 formulation based on the desired thickness.
 - Dispense the photoresist onto the center of the wafer.
 - Spin coat using a two-step process:
 - Spread cycle: 500 rpm for 10-20 seconds.
 - Spin cycle: Adjust the final spin speed to achieve the target thickness (refer to manufacturer's datasheet).
- Soft Bake:
 - This step removes the solvent from the photoresist.
 - Perform a two-stage bake on a leveled hotplate:
 - 65°C for a duration dependent on the film thickness.
 - 95°C for a longer duration, also dependent on the film thickness.
 - Allow the wafer to cool slowly to room temperature to minimize stress.
- Exposure:
 - Use a UV light source with a peak intensity at 365 nm (i-line).

- The exposure dose will depend on the film thickness; thicker films require higher doses.
- Ensure good contact between the photomask and the photoresist.
- Post-Exposure Bake (PEB):
 - This step drives the cross-linking of the exposed regions.
 - Perform a two-stage bake on a leveled hotplate:
 - 65°C for a duration dependent on the film thickness.
 - 95°C for a longer duration, also dependent on the film thickness.
 - Slow cooling is crucial to prevent cracking.
- Development:
 - Immerse the wafer in SU-8 developer (e.g., propylene glycol monomethyl ether acetate - PGMEA).
 - Agitate gently to aid development. The development time is highly dependent on the film thickness.
 - After development, rinse with fresh developer, followed by isopropanol (IPA).
 - Dry the wafer with a gentle stream of nitrogen.
- Hard Bake (Optional):
 - For applications requiring maximum mechanical and chemical stability, a final hard bake can be performed at 150-200°C.

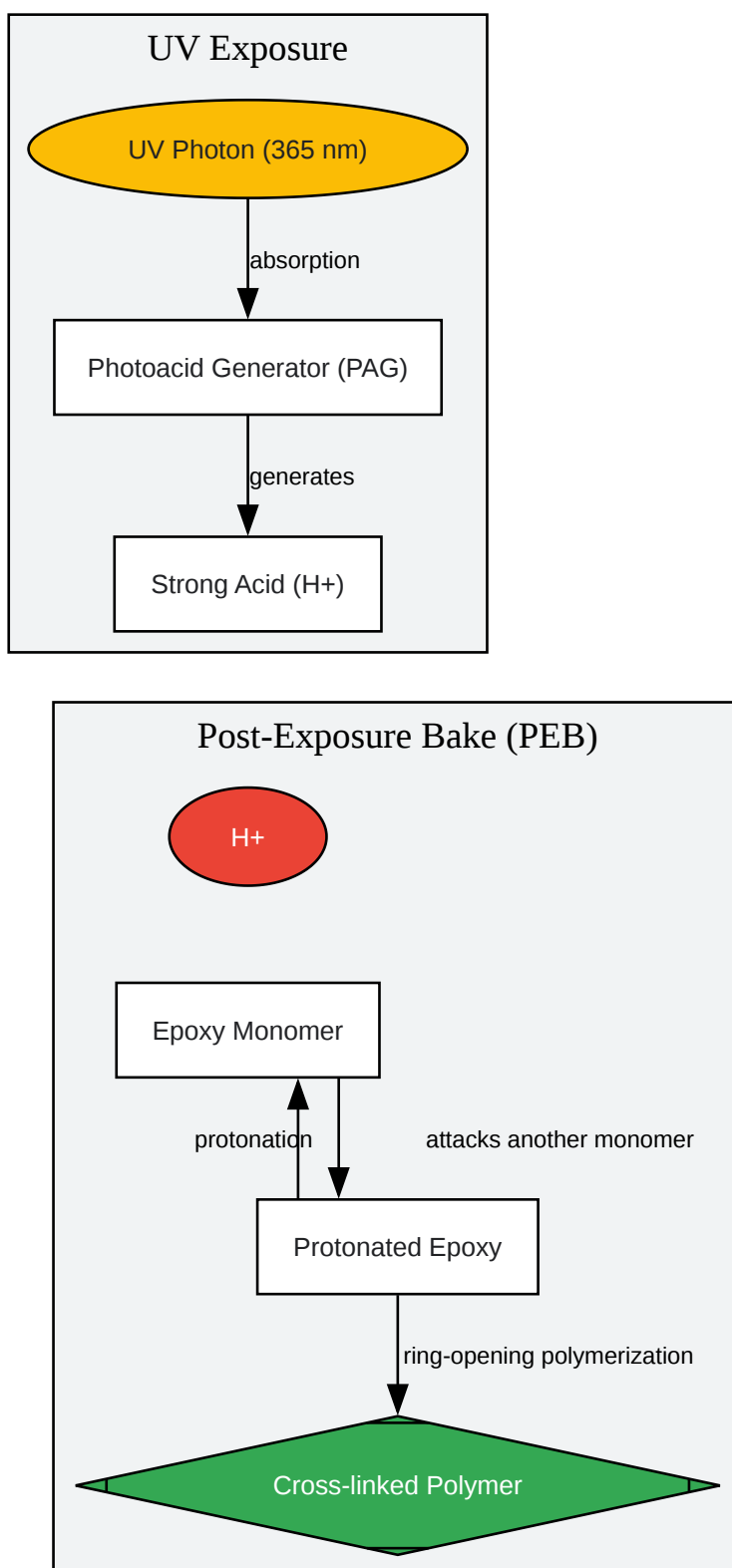
Protocol for Microfluidic Device Fabrication

This protocol describes the creation of a master mold using SU-8 for subsequent soft lithography with PDMS.

- **Substrate and SU-8 Preparation:** Follow steps 1 and 2 from the high-aspect-ratio protocol. The SU-8 thickness will define the channel height of the microfluidic device.
- **Soft Bake:** Follow step 3 from the high-aspect-ratio protocol, adjusting times for the specific SU-8 thickness.
- **Exposure:** Use a photomask with the desired microchannel design. The exposure dose should be optimized for the specific feature sizes.
- **Post-Exposure Bake:** Follow step 5 from the high-aspect-ratio protocol.
- **Development:** Follow step 6 from the high-aspect-ratio protocol.
- **Hard Bake:** A hard bake at around 150°C is recommended to enhance the durability of the master mold.
- **Silanization (Anti-stiction Layer):**
 - To facilitate the release of PDMS, the SU-8 master must be treated with a silanizing agent.
 - Place the master in a vacuum desiccator with a small amount of trichloro(1H,1H,2H,2H-perfluorooctyl)silane for 1-2 hours.
- **PDMS Casting:**
 - Mix PDMS prepolymer and curing agent (typically in a 10:1 ratio).
 - Degas the mixture in a vacuum desiccator.
 - Pour the PDMS over the SU-8 master and cure in an oven (e.g., at 65°C for 2-4 hours).
 - Once cured, carefully peel the PDMS replica from the master.

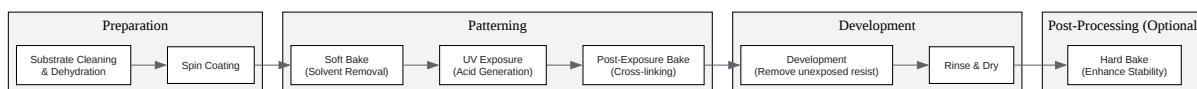
Visualizations of Key Processes

The following diagrams illustrate the fundamental chemical mechanism and workflow associated with epoxy-based negative photoresists.



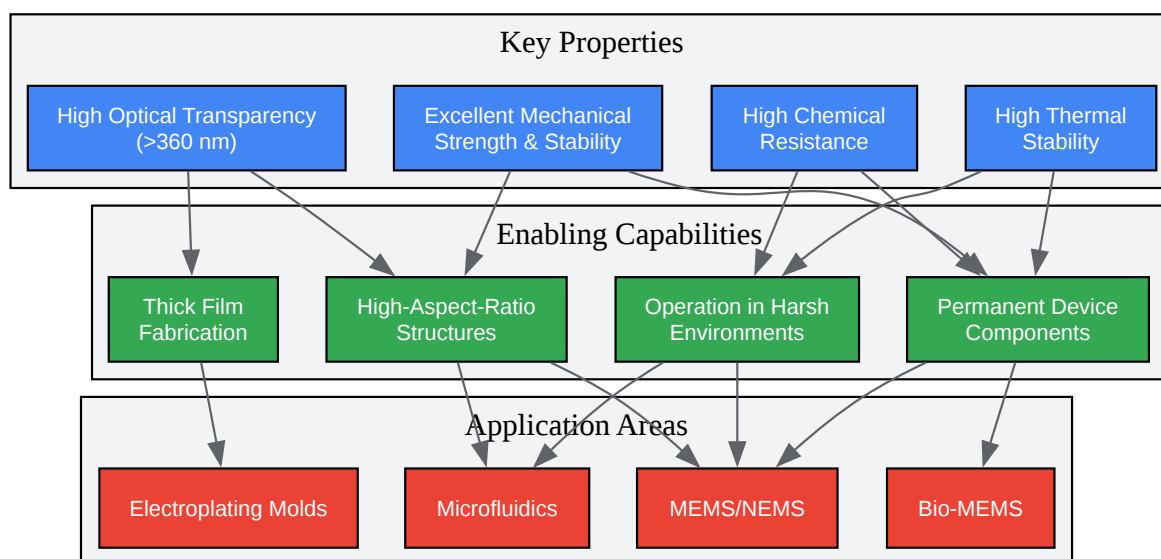
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Caption: Chemical mechanism of acid-catalyzed cross-linking in SU-8.



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Caption: General experimental workflow for epoxy-based negative photoresists.



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Caption: Logical relationships between properties and applications.

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